

An In-depth Technical Guide to the Solubility of TCO-PEG4-TFP Ester

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Compound of Interest

Compound Name: TCO-PEG4-TFP Ester

Cat. No.: B15549090

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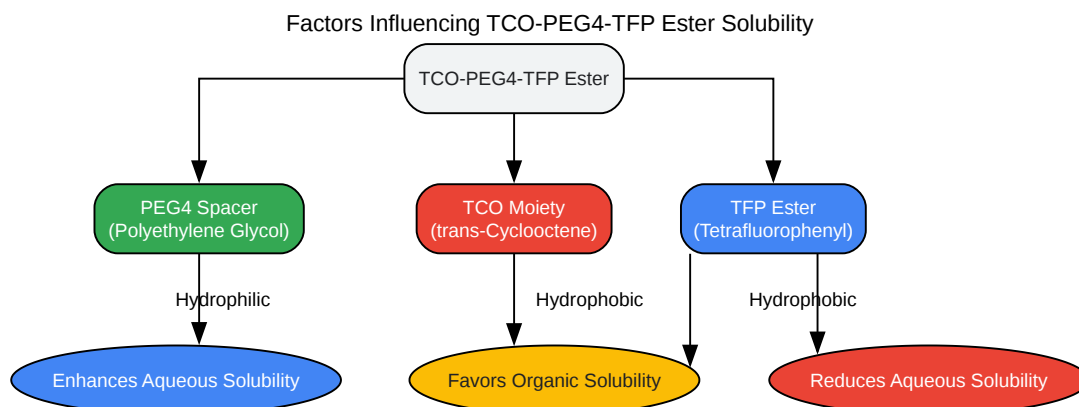
This technical guide provides a comprehensive overview of the solubility characteristics of **TCO-PEG4-TFP Ester**, a heterobifunctional crosslinker critical in bioconjugation and drug development. Understanding the solubility of this reagent in both aqueous and organic media is paramount for its effective handling, reaction optimization, and the successful development of antibody-drug conjugates (ADCs) and other targeted therapeutics.

Introduction to TCO-PEG4-TFP Ester

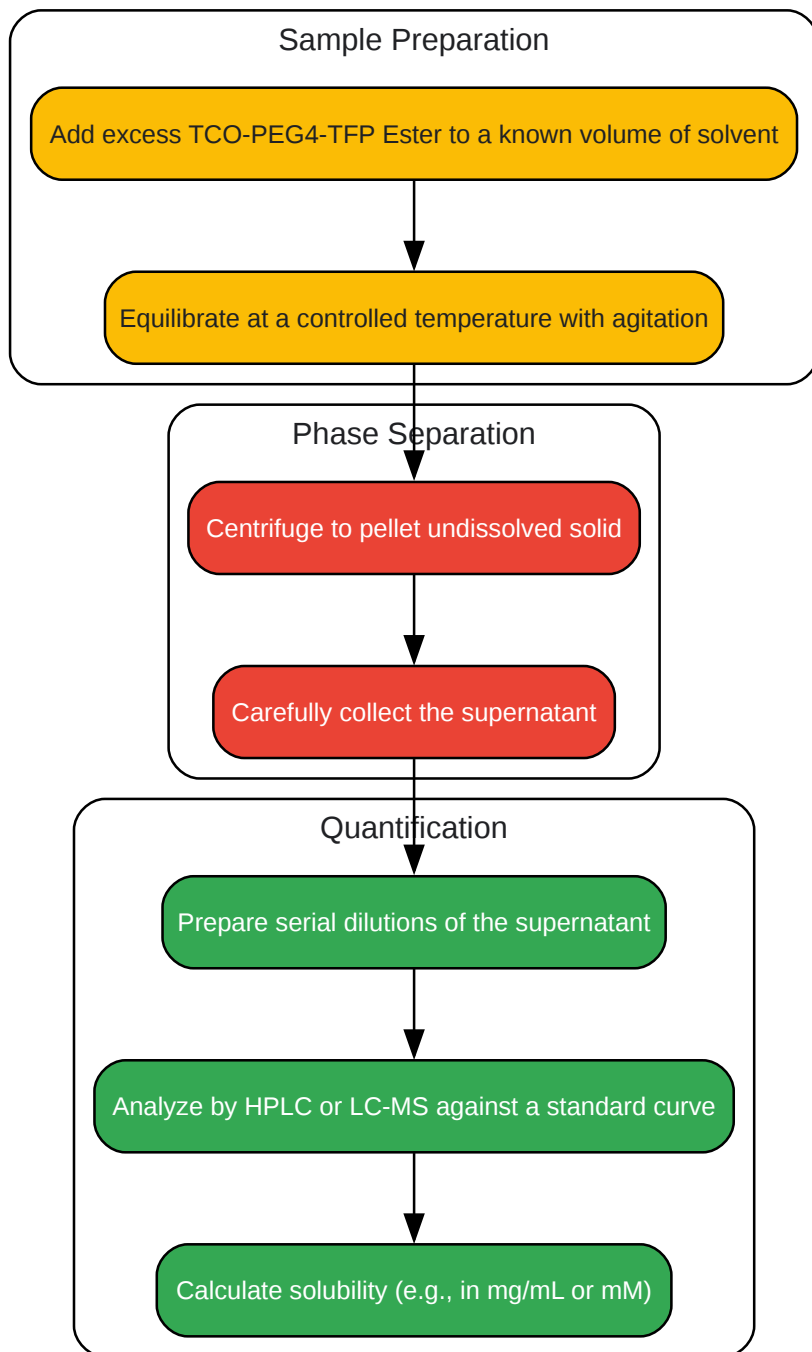
TCO-PEG4-TFP Ester is a key reagent in the field of bioconjugation, featuring a trans-cyclooctene (TCO) moiety for bioorthogonal click chemistry and a tetrafluorophenyl (TFP) ester for amine-reactive conjugation. The inclusion of a polyethylene glycol (PEG) spacer, specifically a PEG4 linker, is designed to enhance the molecule's properties, most notably its solubility. The TFP ester provides greater stability in aqueous solutions compared to the more common N-hydroxysuccinimide (NHS) esters, allowing for more controlled and efficient conjugation to primary amines on biomolecules.

Factors Influencing Solubility

The solubility of **TCO-PEG4-TFP Ester** is a multifactorial property governed by the interplay of its distinct chemical components. A delicate balance between hydrophilicity and hydrophobicity dictates its behavior in various solvent systems.



Experimental Workflow for Solubility Determination

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